

Allyl sulfonyl chloride chemical properties and reactivity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Prop-2-ene-1-sulfonyl chloride

Cat. No.: B079268

[Get Quote](#)

An In-depth Technical Guide to Allyl Sulfonyl Chloride: Chemical Properties and Reactivity

For Researchers, Scientists, and Drug Development Professionals

Allyl sulfonyl chloride (ASC) is a bifunctional organic compound featuring both a reactive sulfonyl chloride group and an allyl double bond.^[1] This dual functionality makes it a versatile intermediate and building block in organic synthesis, particularly for the preparation of specialized sulfonamides, sulfonate esters, and other derivatives.^{[1][2]} Its utility in the development of pharmaceuticals and agrochemicals stems from its ability to introduce the allyl sulfonyl moiety, which can be further functionalized.^[3]

Chemical and Physical Properties

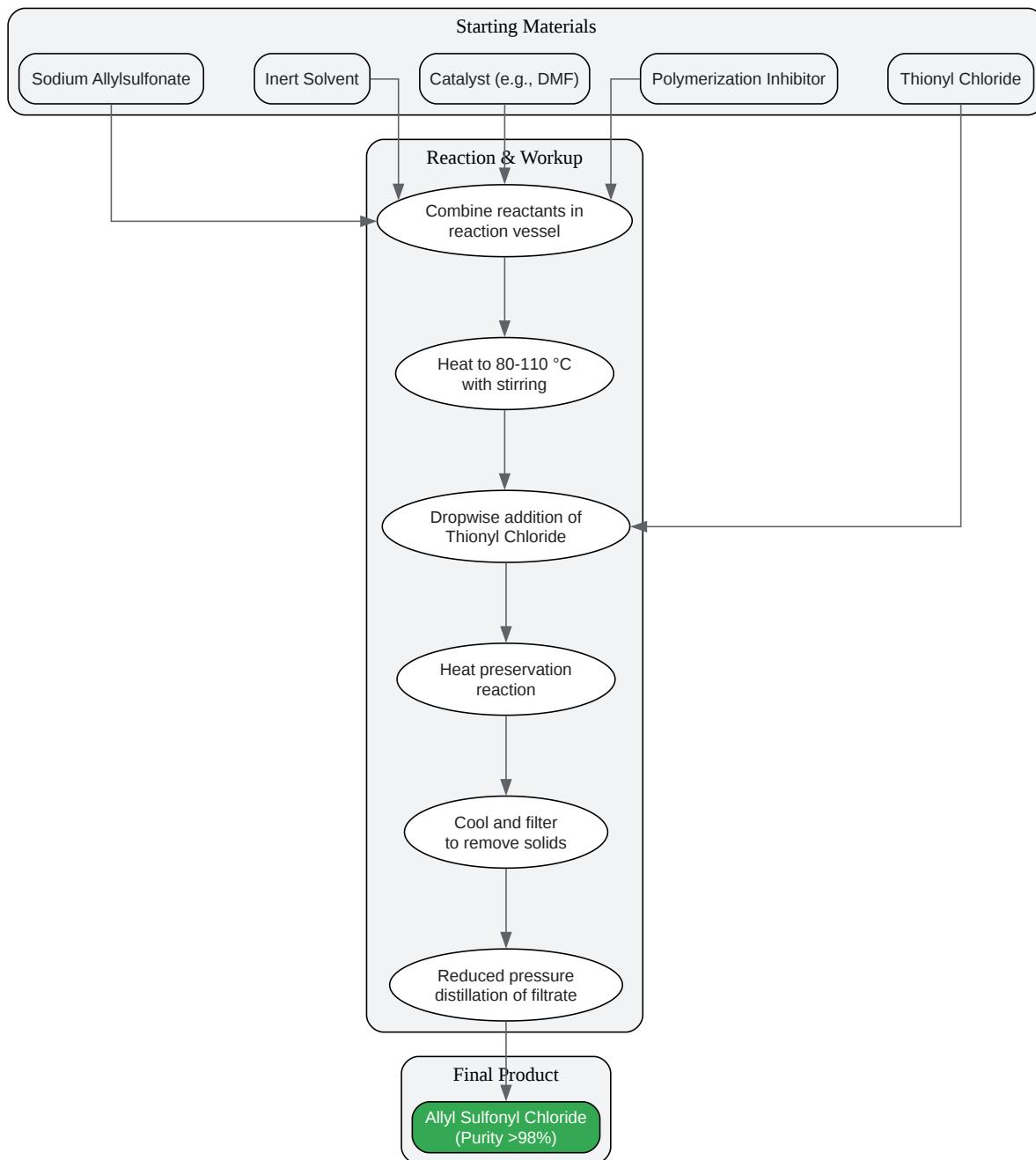
Allyl sulfonyl chloride is typically a colorless to pale yellow liquid with a pungent odor.^[2] It is important to handle this compound with care as it is corrosive and reactive, especially towards nucleophiles.^[2]

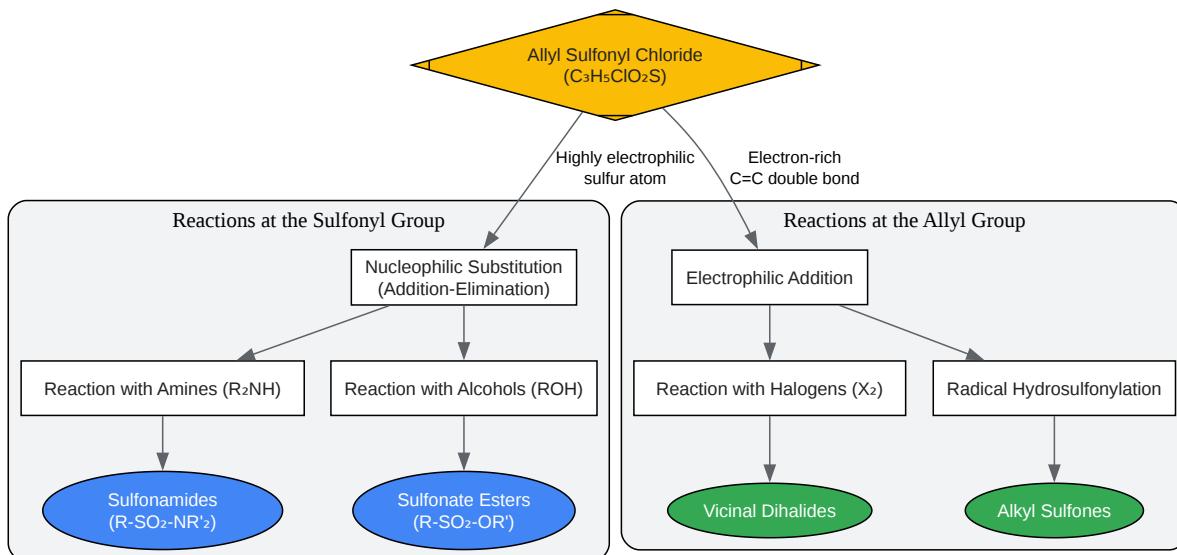
Table 1: Physical and Chemical Properties of Allyl Sulfonyl Chloride

Property	Value	Reference
CAS Number	14418-84-9	[2]
Molecular Formula	C ₃ H ₅ ClO ₂ S	[2]
Molecular Weight	140.59 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[2] [3]
Boiling Point	78-79 °C at 15 mmHg	[3]
Density	1.267 g/mL at 25 °C	[3]
Refractive Index	1.453	[3]
SMILES	C=CCS(=O)(=O)Cl	[2]
InChI	InChI=1/C3H5ClO2S/c1-2-3-7(4,5)6/h2H,1,3H2	[2]

Synthesis of Allyl Sulfonyl Chloride

The primary industrial synthesis of allyl sulfonyl chloride involves the reaction of sodium allylsulfonate with a chlorinating agent, such as thionyl chloride.[\[1\]](#) The reaction is typically performed in an inert solvent in the presence of a catalyst and a polymerization inhibitor to prevent reactions involving the allyl double bond.[\[1\]](#)





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CN113004175A - Preparation method of allyl sulfonyl chloride - Google Patents [patents.google.com]
- 2. CAS 14418-84-9: prop-2-ene-1-sulfonyl chloride [cymitquimica.com]
- 3. Allyl Sulfonyl Chloride at Best Price in Shouguang, Shandong | Shouguang Nuomeng Chemical Co., Ltd. [tradeindia.com]

- To cite this document: BenchChem. [Allyl sulfonyl chloride chemical properties and reactivity]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b079268#allyl-sulfonyl-chloride-chemical-properties-and-reactivity\]](https://www.benchchem.com/product/b079268#allyl-sulfonyl-chloride-chemical-properties-and-reactivity)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com